

# Vinpocetine N-Oxide discovery and origin

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## Compound Focus: Vinpocetine N-Oxide

CAS No.: 109741-24-4

Cat. No.: S1535971

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## Vinpocetine: Foundational Information

The table below summarizes key technical data on Vinpocetine, which could be relevant for anticipating the properties or synthesis of its N-oxide derivative.

Property	Description
IUPAC Name	(3 $\alpha$ ,16 $\alpha$ )-Eburnamenine-14-carboxylic acid ethyl ester [1]
Chemical Formula	C <sub>22</sub> H <sub>26</sub> N <sub>2</sub> O <sub>2</sub> [1]
Molecular Weight	350.462 g·mol <sup>-1</sup> [1]
Origin & Synthesis	Semi-synthetic derivative of <b>vincamine</b> , an alkaloid from <i>Vinca minor</i> (lesser periwinkle) [2] [3] [1].
Primary Metabolite	<b>Apovincaminic acid</b> (formed via hydrolysis of the ester group) [2]. The "N-Oxide" suggests oxidation on a nitrogen atom, a different metabolic pathway.
Aqueous Solubility	Poor [2]

Property	Description
Analytical Method (2024)	Electrooxidation on a glassy carbon electrode; irreversible oxidation peak at +1.0 V (vs. Ag/AgCl); method applicable to pharmaceutical formulations [4].

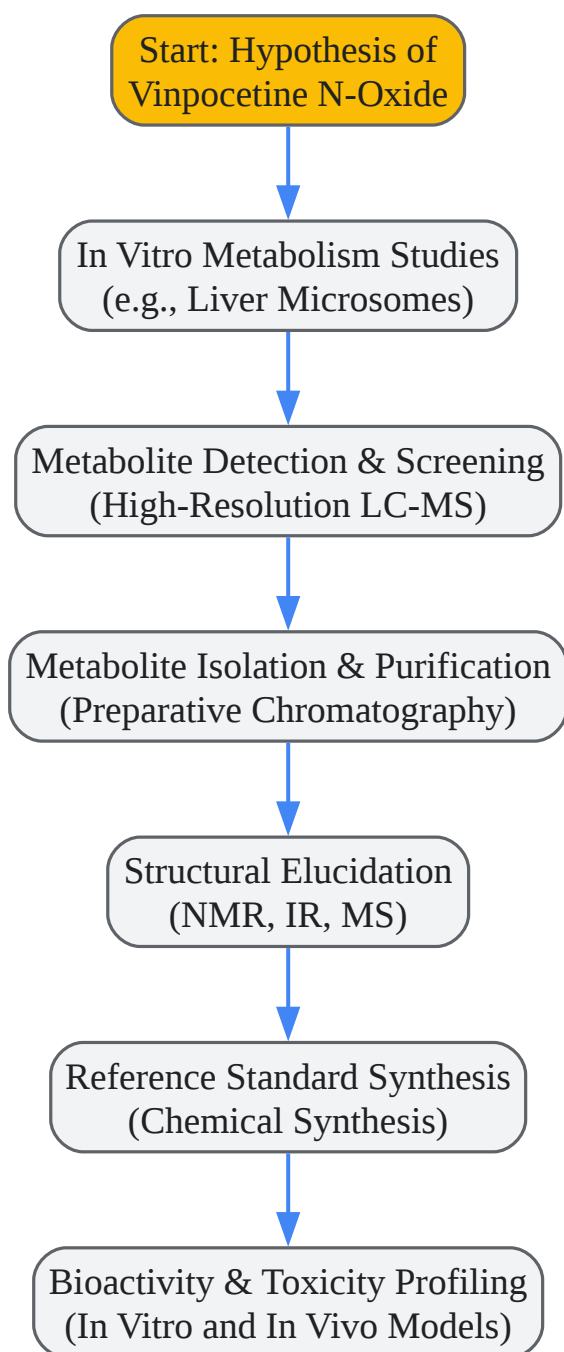
## Experimental Protocol for Vinpocetine Analysis

While a protocol for **Vinpocetine N-Oxide** is unavailable, a recent study details a modern electrochemical method for Vinpocetine analysis, which could be adapted [4].

- **Sensing Platform:** Modification-free Glassy Carbon Electrode (GCE).
- **Technique:** Cyclic Voltammetry (CV) and Differential Pulse Voltammetry (DPV).
- **Supporting Electrolyte:** Optimized phosphate buffer.
- **Key Findings:**
  - An irreversible oxidation peak was observed at **+1.0 V (vs. Ag/AgCl)**.
  - The electrochemical reaction was pH-dependent, indicating proton involvement.
  - **Density Functional Theory (DFT)** was used to optimize molecular geometry and calculate Fukui functions, helping to elucidate the electrooxidation mechanism.
- **Analytical Performance:**
  - **Linear Range:** 0.20 to 12.8 mg L<sup>-1</sup>
  - **Theoretical LOD:** 0.07 mg L<sup>-1</sup>
- **Validation:** The method showed high selectivity against common excipients and yielded recovery rates of 95.5%. Results showed no significant difference from the standard HPLC-DAD method.

## Proposed Research Workflow for a Novel Metabolite

Based on the available information, the following workflow outlines a logical approach to discover and characterize **Vinpocetine N-Oxide**. The diagram below visualizes this proposed multi-stage process.



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This workflow proposes a pathway from initial hypothesis to full characterization of **Vinpocetine N-Oxide**.

## Insights and Moving Forward

The absence of direct data on **Vinpocetine N-Oxide** in the current literature suggests it may be a novel or poorly characterized compound. Your research could fill a significant gap. The well-documented **anti-inflammatory effects** of Vinpocetine, primarily through IKK inhibition and suppression of the NF- $\kappa$ B pathway [3], provide a strong rationale to investigate whether an N-oxide metabolite contributes to or modulates this activity.

To advance your research, I suggest:

- **Exploring Specialized Databases:** Search in-depth in scientific databases like SciFinder, Reaxys, or PubChem for any pre-existing, obscure references.
- **Designing Metabolite Studies:** The experimental protocol and workflow provided can serve as a starting point for designing your own metabolism studies to detect and identify this specific compound.

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## References

1. - Wikipedia Vinpocetine [en.wikipedia.org]
2. Uses, Benefits & Dosage Vinpocetine [drugs.com]
3. An update on Vinpocetine : New discoveries and clinical implications... [pmc.ncbi.nlm.nih.gov]
4. First report on the electrooxidation of vinpocetine using a modification... [pubmed.ncbi.nlm.nih.gov]

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